

In-Depth Technical Guide: Physical and Chemical Properties of sec-Octadecylnaphthalene

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Compound of Interest

Compound Name: *sec-Octadecylnaphthalene*

Cat. No.: *B15177776*

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Introduction

sec-Octadecylnaphthalene is a synthetic aromatic hydrocarbon characterized by a naphthalene core substituted with a secondary octadecyl group. Its molecular formula is $C_{28}H_{44}$, and its CAS number is 94247-61-7.^{[1][2][3][4]} This compound belongs to the class of alkylnaphthalenes and is of interest in various industrial and research applications due to its specific physical and chemical properties. This guide provides a comprehensive overview of the physical appearance, odor, and other key physicochemical characteristics of **sec-octadecylnaphthalene**, along with detailed experimental protocols for their determination.

Physical and Chemical Properties

The physical and chemical properties of **sec-octadecylnaphthalene** are summarized in the table below. It is important to note that while some properties have been experimentally determined, others are based on estimations from structurally similar compounds due to a lack of available literature data for this specific isomer.

Property	Value	Source/Method
Physical Appearance	Colorless to pale yellow liquid	[5]
Odor	Characteristic odor reminiscent of naphthalene	[5]
Molecular Formula	C ₂₈ H ₄₄	[1][2][3][4]
Molecular Weight	380.65 g/mol	[1][2]
CAS Number	94247-61-7	[1][2][4]
Boiling Point	Approximately 350 °C	[5] (Estimated)
Density	Not specified	[5]
Melting Point	Not specified	[5]
Refractive Index	Not specified	
Solubility	Soluble in organic solvents; insoluble in water	[5]

Experimental Protocols

The determination of the physical and odorous properties of a chemical substance like **sec-octadecylnaphthalene** requires standardized and reproducible experimental methods. The following protocols are based on internationally recognized guidelines from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD). [6][7][8][9]

Determination of Physical Appearance

Objective: To visually assess the color and clarity of **sec-octadecylnaphthalene**.

Principle: This protocol is based on the visual inspection of the liquid sample in a clear container under controlled lighting conditions.

Apparatus:

- Clear, colorless glass sample bottle or test tube

- Light source providing uniform, diffuse illumination (e.g., a standard laboratory light box)
- Black and white background surfaces

Procedure:

- Ensure the sample of **sec-octadecylnaphthalene** is at a controlled room temperature (e.g., 20-25 °C).
- Fill a clean, dry, clear glass sample container to approximately two-thirds of its volume with the sample.
- Visually inspect the sample against a white background to assess its color. Record any observed coloration (e.g., colorless, pale yellow).
- Visually inspect the sample against a black background to assess its clarity and the presence of any particulate matter. The liquid should be free from any haze, turbidity, or suspended particles.
- Record the observations in a standardized format.

Determination of Odor

The odor of a chemical can be evaluated through sensory (organoleptic) methods or instrumental analysis.

Objective: To characterize the odor profile of **sec-octadecylnaphthalene** using a trained sensory panel.

Principle: This method involves the controlled presentation of the sample's vapor to a panel of trained assessors who describe and rate the perceived odor.

Apparatus:

- Odor-free sample containers (e.g., glass vials with PTFE-lined septa)
- Odor-free testing room with controlled temperature, humidity, and ventilation

- Odor assessment scorecards

Procedure:

- A panel of at least five trained sensory assessors is selected.
- A small, measured amount of **sec-octadecylnaphthalene** is placed in an odor-free sample container.
- The sample is allowed to equilibrate at a controlled temperature to generate a consistent headspace of vapor.
- Each panelist sequentially uncaps the container and, using a standardized "wafting" technique (gently fanning the vapors towards the nose), sniffs the headspace for a brief, controlled duration.
- Panelists independently record their observations on an odor assessment scorecard, describing the character of the odor (e.g., aromatic, mothball-like) and its intensity on a predefined scale (e.g., 1 to 5, from no perceptible odor to very strong odor).
- The results are compiled and statistically analyzed to determine the consensus odor profile.

Objective: To identify the specific volatile compounds contributing to the odor of **sec-octadecylnaphthalene**.

Principle: Gas chromatography-olfactometry (GC-O) combines the separation capabilities of gas chromatography with the human nose as a sensitive detector.

Apparatus:

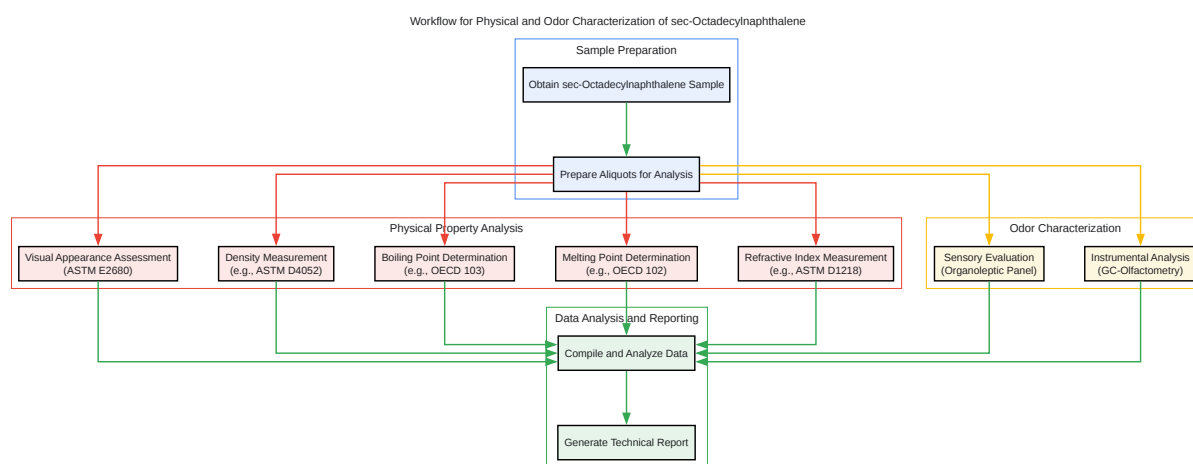
- Gas chromatograph (GC) equipped with a sniffing port (olfactometry port)
- Mass spectrometer (MS) for chemical identification
- Appropriate GC column for the separation of aromatic hydrocarbons
- Headspace autosampler

Procedure:

- A sample of **sec-octadecylnaphthalene** is placed in a headspace vial and heated to a specific temperature to generate volatile compounds.
- A portion of the headspace gas is injected into the GC-MS system.
- The effluent from the GC column is split, with one portion directed to the MS detector for chemical identification and the other to the heated sniffing port.
- A trained analyst sniffs the effluent from the sniffing port and records the time and description of any detected odors.
- The olfactometry data (odor events) are correlated with the chromatographic peaks from the MS detector to identify the specific compounds responsible for the characteristic odor.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the characterization of the physical and odorous properties of **sec-octadecylnaphthalene**.



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Caption: Experimental workflow for the characterization of **sec-octadecylnaphthalene**.

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